

# A Technical Guide to Benzyl-PEG36-alcohol: Commercial Availability, and Applications

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## Compound of Interest

Compound Name: *Benzyl-PEG36-alcohol*

Cat. No.: *B11928189*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Benzyl-PEG36-alcohol**, a valuable tool in pharmaceutical research and development. This document details its commercial suppliers, key specifications, and outlines experimental protocols for its synthesis and application in drug delivery systems.

## Introduction to Benzyl-PEG36-alcohol

**Benzyl-PEG36-alcohol** is a high-purity polyethylene glycol (PEG) derivative that features a benzyl ether at one terminus and a hydroxyl group at the other. The long, hydrophilic 36-unit PEG chain imparts excellent water solubility and biocompatibility to molecules it is conjugated with, while the benzyl group serves as a stable protecting group or a hydrophobic moiety for specific delivery applications. Its terminal hydroxyl group allows for further chemical modification, making it a versatile linker in the synthesis of more complex molecules, such as in Proteolysis Targeting Chimeras (PROTACs) and for the surface functionalization of nanoparticles.<sup>[1]</sup>

## Commercial Suppliers and Availability

**Benzyl-PEG36-alcohol** is available from several specialized chemical suppliers. The following table summarizes the offerings from prominent vendors. Researchers are advised to contact the suppliers directly for the most current pricing and availability information, as well as to inquire about bulk quantities or custom synthesis needs.

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight	Purity	Form	Storage
MedChemExpress	Benzyl-PEG36-alcohol	HY-138323	C79H152O37	1694.03	>98%	Solid	-20°C (powder)
BroadPharm	Benzyl-PEG-alcohol series	Custom/Various	Varies	Varies	>95%	Inquire	-20°C
Alfa Chemistry	Benzyl PEG Linkers	ACM series	Varies	Varies	Inquire	Inquire	Inquire

Note: BroadPharm and Alfa Chemistry offer a range of Benzyl-PEG-alcohols with varying PEG chain lengths and provide custom synthesis services to meet specific research requirements.<sup>[2]</sup><sup>[3]</sup> It is recommended to inquire with them for **Benzyl-PEG36-alcohol** specifications.

## Experimental Protocols

This section provides detailed methodologies for the synthesis of a PEGylated compound and its application in the functionalization of nanoparticles. These protocols are based on established procedures and can be adapted for use with **Benzyl-PEG36-alcohol**.

### Synthesis of a PROTAC Linker using a PEG Derivative

This protocol outlines the general steps for coupling a PEG linker to a molecule of interest, a common procedure in the synthesis of PROTACs.<sup>[4]</sup>

Materials:

- Carboxylic acid-functionalized molecule (Component A-COOH)
- Amine-functionalized PEG (e.g., Amino-PEG36-O-Benzyl)

- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- DIPEA (N,N-Diisopropylethylamine)
- Anhydrous DMF (N,N-Dimethylformamide)
- Nitrogen atmosphere
- Standard organic synthesis glassware
- LC-MS for reaction monitoring

#### Procedure:

- Under a nitrogen atmosphere, dissolve the carboxylic acid-functionalized molecule (Component A-COOH) in anhydrous DMF.
- Add HATU and DIPEA to the solution and stir for 15 minutes at room temperature.
- Add the amine-functionalized PEG derivative to the reaction mixture.
- Stir the reaction at room temperature overnight.
- Monitor the reaction progress by LC-MS to confirm the formation of the desired amide bond.
- Upon completion, the product can be purified using standard chromatographic techniques.

## Functionalization of Nanoparticles with PEG-alcohol

This protocol describes a general method for the surface modification of nanoparticles with a PEG-alcohol derivative.<sup>[5]</sup>

#### Materials:

- Nanoparticles with surface functional groups (e.g., carboxyl or amine groups)
- **Benzyl-PEG36-alcohol**

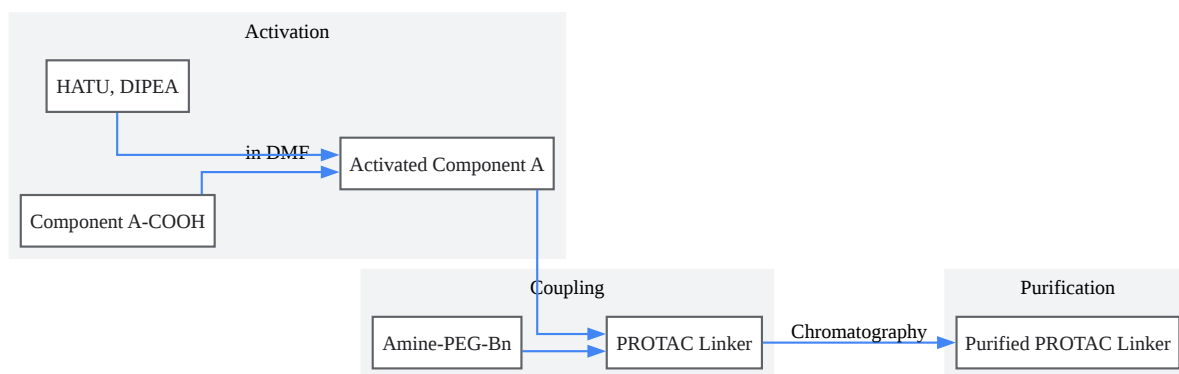
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-Hydroxysuccinimide)
- Activation buffer (e.g., MES buffer, pH 6.0)
- Coupling buffer (e.g., PBS, pH 7.4)
- Quenching solution (e.g., hydroxylamine)
- Centrifugation equipment

Procedure:

- Activation of Nanoparticle Surface (if carboxylated):
  - Disperse the nanoparticles in the activation buffer.
  - Add EDC and NHS to the nanoparticle suspension and incubate to activate the carboxyl groups.
- PEGylation:
  - Add **Benzyl-PEG36-alcohol** to the activated nanoparticle suspension.
  - Adjust the pH to 7.4 with the coupling buffer and allow the reaction to proceed for several hours at room temperature.
- Quenching and Purification:
  - Add the quenching solution to stop the reaction.
  - Centrifuge the mixture to pellet the PEGylated nanoparticles.
  - Remove the supernatant and wash the nanoparticles multiple times with the coupling buffer to remove unreacted PEG and byproducts.
- Resuspend the purified PEGylated nanoparticles in a suitable buffer for storage and further use.

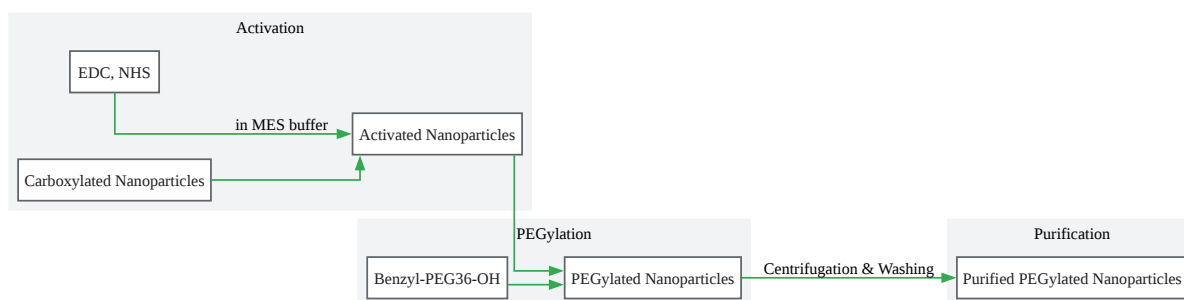
## Visualizing Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



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### PROTAC Synthesis Workflow



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### Nanoparticle Functionalization Workflow

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## References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Benzyl PEG, PEG reagent, PEG linker | BroadPharm [broadpharm.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
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